

A Technical Guide to High-Purity Quercimeritrin Standard for Research Applications

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Compound of Interest

Compound Name: Quercimeritrin (Standard)

Cat. No.: B1253038

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of commercially available high-purity Quercimeritrin standards. It is designed to assist researchers, scientists, and drug development professionals in sourcing, handling, and utilizing this critical reagent for a variety of experimental applications. This document outlines key suppliers, presents detailed analytical methodologies for quality assessment, and explores the signaling pathways influenced by Quercimeritrin, offering a comprehensive resource for your research needs.

Commercial Suppliers of High-Purity Quercimeritrin

The selection of a high-purity Quercimeritrin standard is a critical first step for any research endeavor. The purity and proper characterization of the standard directly impact the reliability and reproducibility of experimental results. Below is a comparative table of commercial suppliers offering Quercimeritrin, also known as Quercetin-7-O- β -D-glucopyranoside.

Supplier	Product Name/ID	Purity	Available Quantities	Analytical Method(s) Mentioned	CAS Number
AvaChem Scientific	Quercimeritri n	>98%	5mg, 20mg, 100mg	1H NMR, 13C NMR, HPLC	491-50-9
Biorbyt	orb1297590	98.84%	5mg, 10mg, 25mg, 50mg, 100mg, 200mg, 500mg, 1g	HPLC	491-50-9[1]
TargetMol	T6523	99.98%	Contact for details	LCMS	491-50-9[2]
Sigma- Aldrich	00740580 (Quercitrin)	Primary Reference Standard	25mg	HPLC, qNMR	522-12-3[3] [4]
MedChemEx press	HY-18085R	99.64%	Contact for details	HPLC, NMR, LC/MS	117-39-5 (Quercetin)

Note: Quercitrin (CAS 522-12-3) is a closely related compound, a rhamnoside of quercetin, and is sometimes listed alongside Quercimeritrin. Researchers should carefully verify the chemical structure provided by the supplier. The information presented here is based on publicly available data and may be subject to change. It is highly recommended to request a certificate of analysis (CoA) from the supplier before purchase.

Experimental Protocols for Quality Assessment

Independent verification of the purity and identity of the Quercimeritrin standard is a crucial aspect of quality control in the laboratory. High-Performance Liquid Chromatography (HPLC) is the most common and reliable method for this purpose.

High-Performance Liquid Chromatography (HPLC) for Purity Determination

This protocol is a general guideline synthesized from established methods for the analysis of Quercetin and its glycosides. Optimization may be required depending on the specific instrumentation and column used.

1. Materials and Reagents:

- Quercimeritrin standard
- HPLC-grade methanol
- HPLC-grade acetonitrile
- HPLC-grade water
- Phosphoric acid or acetic acid
- 0.45 µm syringe filters

2. Instrumentation:

- HPLC system with a UV-Vis or Diode Array Detector (DAD)
- C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 µm particle size)

3. Chromatographic Conditions (Example):

- Mobile Phase: A gradient of solvent A (water with 0.1% phosphoric acid) and solvent B (acetonitrile).
 - Initial conditions: 80% A, 20% B
 - Gradient: Linearly increase to 50% B over 20 minutes.
 - Hold: Hold at 50% B for 5 minutes.
 - Re-equilibration: Return to initial conditions and equilibrate for 10 minutes.
- Flow Rate: 1.0 mL/min

- Column Temperature: 30 °C
- Detection Wavelength: 370 nm
- Injection Volume: 10 µL

4. Standard and Sample Preparation:

- Stock Solution: Accurately weigh approximately 5 mg of the Quercimeritrin standard and dissolve it in 10 mL of methanol to obtain a concentration of 500 µg/mL.
- Working Standard Solutions: Prepare a series of dilutions from the stock solution in the mobile phase to create a calibration curve (e.g., 1, 5, 10, 25, 50, 100 µg/mL).
- Sample Preparation: Prepare a solution of the Quercimeritrin standard to be tested at a concentration within the calibration range.
- Filtration: Filter all solutions through a 0.45 µm syringe filter before injection.

5. Data Analysis:

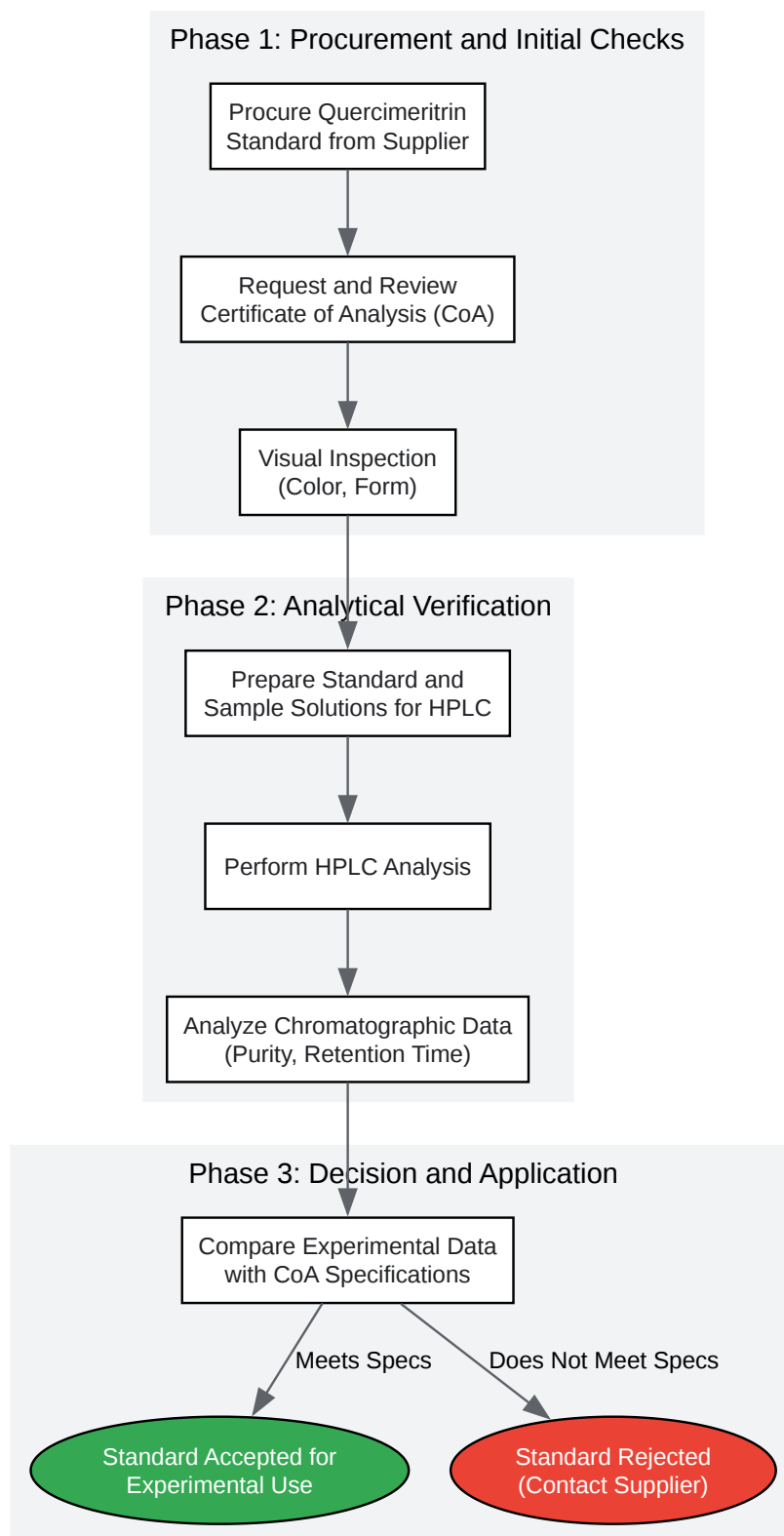
- Inject the working standard solutions to generate a calibration curve by plotting peak area against concentration.
- Inject the sample solution and determine its peak area.
- Calculate the purity of the sample by comparing its peak area to the calibration curve. Purity is typically expressed as a percentage of the main peak area relative to the total area of all peaks in the chromatogram.

Signaling Pathways Modulated by Quercimeritrin

Quercimeritrin and its aglycone, Quercetin, are known to modulate a variety of intracellular signaling pathways, contributing to their diverse pharmacological effects, including anti-inflammatory, antioxidant, and anti-cancer activities. Understanding these pathways is crucial for designing experiments and interpreting results.

Experimental Workflow for Purity Analysis

The following diagram illustrates a typical workflow for the quality assessment of a commercially supplied Quercimeritrin standard.

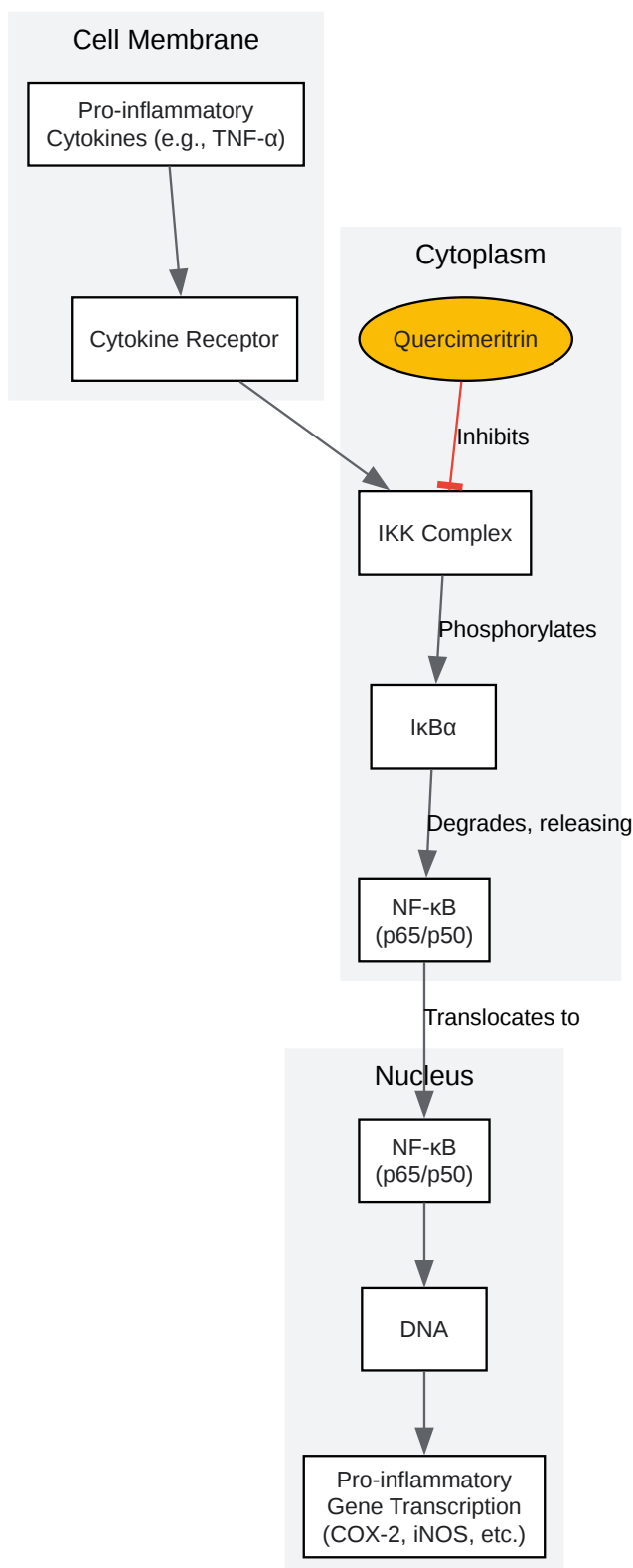


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Caption: Workflow for Quercimeritrin Standard Quality Control.

Quercimeritrin and the NF- κ B Signaling Pathway

Quercimeritrin has been shown to exert anti-inflammatory effects by inhibiting the NF- κ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) signaling pathway. This pathway is a central regulator of inflammation.

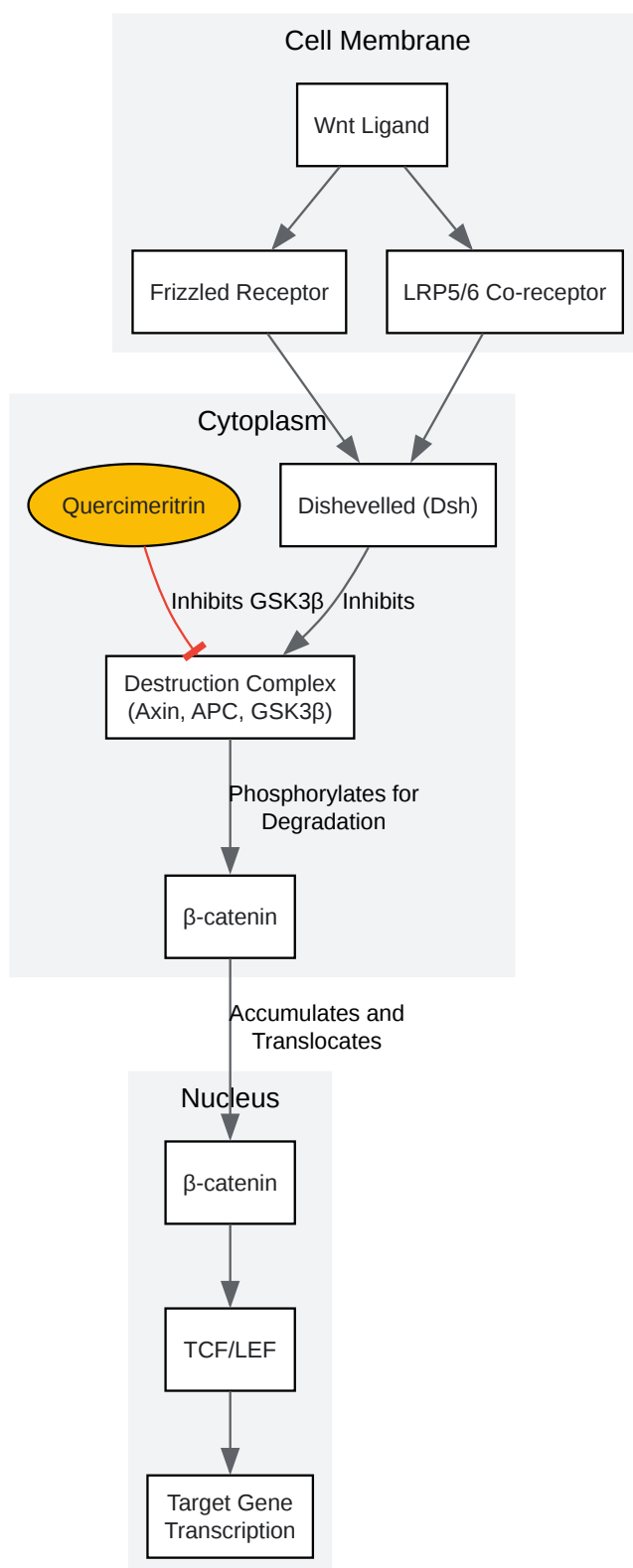


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Caption: Inhibition of NF- κ B Pathway by Quercimeritrin.

Quercimeritrin and the Wnt/ β -catenin Signaling Pathway

Recent studies have indicated that Quercimeritrin can potentiate the Wnt/ β -catenin signaling pathway by inhibiting Glycogen Synthase Kinase 3 β (GSK3 β). This pathway is crucial in cell proliferation and differentiation.



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Caption: Potentiation of Wnt/β-catenin Pathway by Quercimeritrin.

Conclusion

The availability of high-purity Quercimeritrin standards is essential for advancing research into its biological activities and therapeutic potential. This guide provides a framework for selecting a suitable commercial source, verifying its quality through established analytical methods, and understanding its molecular mechanisms of action. By following these guidelines, researchers can ensure the integrity of their experimental findings and contribute to the growing body of knowledge on this promising natural compound.

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